

Introduction: The Challenge of Nitrosamine Impurities

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Compound of Interest

Compound Name: 4-(2-Methoxy-1-methyl-ethoxy)-phenylamine

CAS No.: 67191-18-8

Cat. No.: B1310277

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Since 2018, the pharmaceutical industry has faced a significant challenge with the detection of N-nitrosamine impurities in various drug products.^{[1][2]} N-nitrosamines are a class of organic compounds characterized by a nitroso group bonded to an amine ($R_1N(R_2)-N=O$).^[3] Many of these compounds are classified as probable or possible human carcinogens, making their presence in pharmaceuticals a serious safety concern.^{[1][2]} Regulatory agencies, including the U.S. Food and Drug Administration (FDA), have established stringent requirements for the monitoring and control of these impurities.^[1]

This guide provides a comprehensive overview of the principles and techniques involved in the structure elucidation of an unknown nitrosamine impurity. We will walk through a hypothetical case study to illustrate the logical flow of investigation, from initial detection to final, unambiguous structural confirmation. The methodologies described herein are grounded in the principles of modern analytical chemistry and are designed to ensure the highest level of scientific integrity and trustworthiness.

Case Study: Identification of an Unknown Impurity in a Drug Product

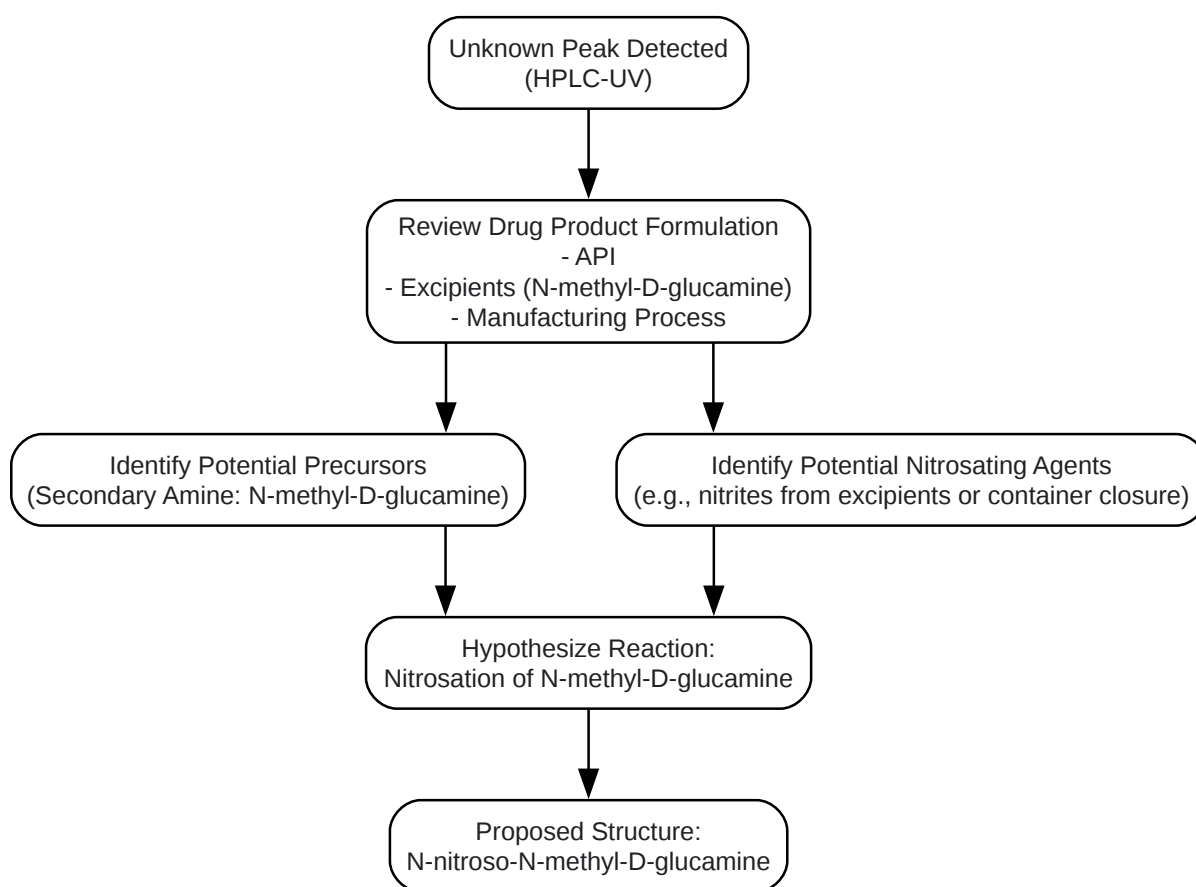
Scenario: During the routine stability testing of a drug product, a new, unknown impurity is detected by High-Performance Liquid Chromatography (HPLC) with UV detection. The drug product contains a well-characterized active pharmaceutical ingredient (API) and several common excipients, including N-methyl-D-glucamine (meglumine), a secondary amine. The presence of a secondary amine raises concerns about the potential formation of a nitrosamine impurity.

Objective: To definitively identify and elucidate the structure of the unknown impurity.

Part 1: Initial Detection and Hypothesis Generation

The first step in any structure elucidation workflow is to gather preliminary data and formulate a hypothesis.

Workflow: Hypothesis Generation



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Caption: Logical workflow for hypothesis generation.

Based on the formulation, N-methyl-D-glucamine is identified as a potential precursor for a nitrosamine impurity. N-methyl-D-glucamine is a secondary amine and can react with nitrosating agents to form an N-nitrosamine.[4][5][6] Our working hypothesis is that the unknown impurity is N-nitroso-N-methyl-D-glucamine.

Part 2: Molecular Formula Determination via High-Resolution Mass Spectrometry (HRMS)

To test our hypothesis, the next step is to determine the elemental composition of the unknown compound. Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS) is the ideal tool for this purpose, providing highly accurate mass measurements.[1]

Experimental Protocol: LC-HRMS Analysis

- **Sample Preparation:** Dissolve a sample of the drug product in a suitable solvent (e.g., water/acetonitrile) to an appropriate concentration.
- **Chromatographic Separation:** Inject the sample onto an HPLC or UHPLC system coupled to a high-resolution mass spectrometer (e.g., Orbitrap). Use a suitable column (e.g., C18) and gradient elution to separate the impurity from the API and other excipients.
- **Mass Spectrometry:** Operate the mass spectrometer in positive ion electrospray ionization (ESI+) mode. Acquire full scan data at a high resolution (>60,000).
- **Data Analysis:** Extract the accurate mass of the protonated molecular ion $[M+H]^+$ corresponding to the unknown chromatographic peak.

Data Interpretation

Let's assume the HRMS analysis of the unknown impurity yields a measured m/z of 223.0823 for the $[M+H]^+$ ion. Using a molecular formula calculator, this accurate mass can be compared against theoretical masses of possible elemental compositions.

Proposed Formula	Theoretical $[M+H]^+$ Mass	Mass Difference (ppm)
$C_7H_{15}N_2O_6$	223.0925	-45.7
$C_7H_{14}N_2O_6$	223.0823	0.0
$C_8H_{19}NO_5$	222.1285	-

The measured mass is an excellent match for the molecular formula $C_7H_{14}N_2O_6$, which corresponds to our hypothesized structure, N-nitroso-N-methyl-D-glucamine. This provides strong evidence supporting our initial hypothesis.

Part 3: Structural Fragmentation Analysis via Tandem MS (MS/MS)

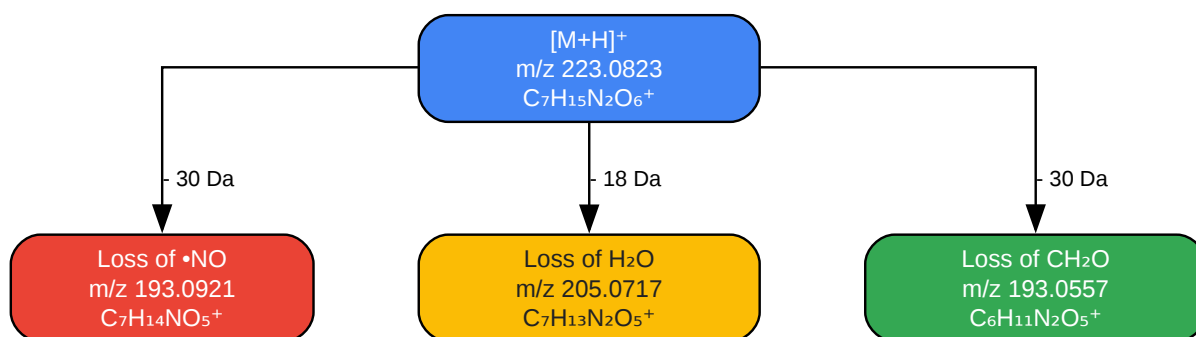
While HRMS provides the elemental composition, it does not reveal how the atoms are connected. Tandem mass spectrometry (MS/MS) is used to fragment the molecule and gain insights into its structure. In an MS/MS experiment, the ion of interest (in this case, m/z 223.0823) is isolated and then fragmented by collision with an inert gas.

Experimental Protocol: LC-MS/MS Analysis

- Method Setup: Develop a product ion scan method on a tandem mass spectrometer (e.g., triple quadrupole or Q-TOF).
- Precursor Ion Selection: Set the first mass analyzer to isolate the $[M+H]^+$ ion of the unknown (m/z 223.0823).
- Collision-Induced Dissociation (CID): Fragment the isolated precursor ions in a collision cell using an optimized collision energy.
- Fragment Ion Analysis: Scan the second mass analyzer to detect the resulting fragment ions.

Fragmentation Pathway of N-nitroso-N-methyl-D-glucamine

A key fragmentation pathway for nitrosamines is the neutral loss of the nitroso group ($\bullet NO$, 30 Da). Other characteristic fragments would arise from the glucamine portion of the molecule.



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Caption: Proposed MS/MS fragmentation of N-nitroso-N-methyl-D-glucamine.

The observation of these specific fragment ions, particularly the loss of 30 Da, provides strong correlative evidence for the N-nitroso functional group and the proposed overall structure.

Part 4: Definitive Structure Confirmation with NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for unambiguous structure elucidation. It provides detailed information about the chemical environment and connectivity of each atom in a molecule.

Rationale for NMR

While mass spectrometry provides compelling evidence, it does not definitively prove the connectivity of the atoms. For example, isomers could have the same molecular formula and similar fragmentation patterns. NMR provides the necessary orthogonal data to confirm the precise arrangement of atoms.

A key feature of nitrosamines is the restricted rotation around the N-N bond, which can lead to the presence of two distinct rotamers (or isomers) that are observable by NMR.^[7] This results in a doubling of some signals in the NMR spectrum, which is a characteristic feature of asymmetric nitrosamines.^[7]

Key NMR Experiments

- ¹H NMR: Provides information on the number and type of protons and their neighboring atoms.
- ¹³C NMR: Shows the number and type of carbon atoms.
- 2D COSY (Correlation Spectroscopy): Reveals proton-proton (H-H) couplings, establishing connectivity through bonds.
- 2D HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons.
- 2D HMBC (Heteronuclear Multiple Bond Correlation): Shows longer-range correlations between protons and carbons (2-3 bonds), which is crucial for piecing together the molecular skeleton.

Expected NMR Data for N-nitroso-N-methyl-D-glucamine

Atom	¹ H Chemical Shift (ppm) (Expected)	¹³ C Chemical Shift (ppm) (Expected)	Key HMBC Correlations
N-CH ₃	~3.1 and ~3.8 (two signals for rotamers)	~35 and ~42 (rotamers)	To C1
H1	Multiplets	~60	To N-CH ₃
H2-H5	Overlapping multiplets ~3.5-4.2	~70-78	-
H6a, H6b	Multiplets	~64	-

The observation of two distinct signals for the N-methyl group in both the ¹H and ¹³C spectra would be strong evidence for the presence of the nitrosamine functionality. The correlations observed in the 2D NMR experiments would then be used to confirm the connectivity of the glucamine backbone.

Conclusion: A Self-Validating Approach

The structure elucidation of an unknown impurity requires a systematic and logical approach, employing multiple orthogonal analytical techniques. In our case study, the combination of LC-HRMS, MS/MS, and multi-dimensional NMR provides a self-validating system of evidence.

- Hypothesis: The impurity is N-nitroso-N-methyl-D-glucamine, based on the drug product's composition.
- Molecular Formula: Confirmed as C₇H₁₄N₂O₆ by HRMS.
- Key Functional Group: The presence of the N-nitroso group is strongly supported by the characteristic neutral loss in the MS/MS spectrum.
- Unambiguous Connectivity: The precise arrangement of all atoms and the presence of rotamers are definitively confirmed by a suite of 1D and 2D NMR experiments.

This multi-faceted approach ensures the trustworthy and authoritative identification of potentially harmful impurities, which is a cornerstone of ensuring the safety and quality of

pharmaceutical products. The use of advanced analytical techniques like LC-HRMS is crucial for detecting and quantifying trace-level nitrosamines.[1]

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